

Otenzepad solubility and stability in DMSO for research

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Application Notes and Protocols for Otenzepad in DMSO

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of **Otenzepad** when prepared and stored in Dimethyl Sulfoxide (DMSO) for research purposes. The following protocols and data are intended to ensure the consistent and effective use of **Otenzepad** in experimental settings.

Chemical Properties of Otenzepad

Otenzepad, also known as AF-DX 116, is a competitive and selective antagonist of the M2 muscarinic acetylcholine receptor (mAChR).[1][2] Its chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C24H31N5O2[3]
Molecular Weight	421.54 g/mol [3]
CAS Number	102394-31-0[3]



Solubility of Otenzepad in DMSO

Otenzepad exhibits good solubility in DMSO, which is a common solvent for preparing stock solutions for in vitro experiments.

Solvent	Concentration	Molarity	Special Conditions
DMSO	25 mg/mL	59.31 mM	Ultrasonic and warming, heat to 60°C may be required[3]

Preparation of Otenzepad Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **Otenzepad** in DMSO.

Materials:

- Otenzepad powder
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of Otenzepad powder using a calibrated analytical balance.



- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the
 Otenzepad powder to achieve the desired final concentration (e.g., 25 mg/mL).
- Dissolution:
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, use an ultrasonic bath for 10-15 minutes.
 - If necessary, warm the solution to 60°C in a water bath or on a heat block with intermittent vortexing until the solid is completely dissolved.[3]
- Verification: Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and store at the recommended temperature.

Storage and Stability of Otenzepad Solutions

Proper storage is critical to maintain the integrity of **Otenzepad** in both its powdered form and as a DMSO stock solution.

Powder Form:

Storage Temperature	Stability
-20°C	3 years[3]
4°C	2 years[3]

In DMSO Solvent:

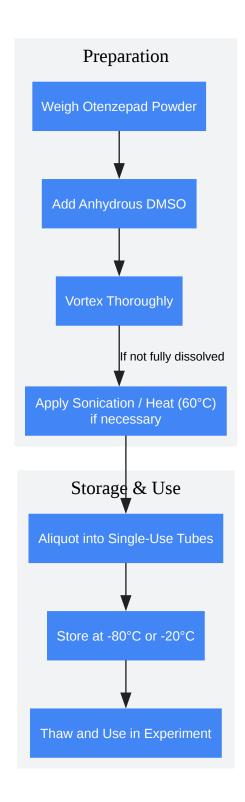


Storage Temperature	Stability
-80°C	6 months[3]
-20°C	1 month[3]

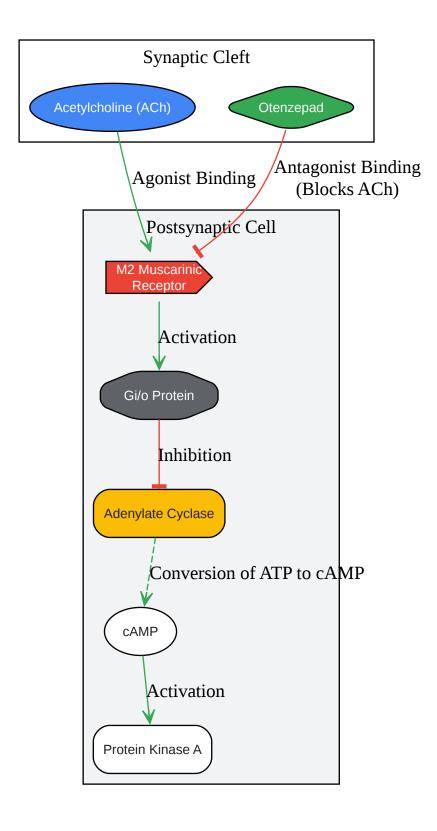
Experimental Workflows and Signaling Pathways

Diagram 1: Experimental Workflow for Otenzepad Solution Preparation









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